

# A Comprehensive Technical Guide to Trioctylamine: Molecular Weight, Density, and Experimental Protocols

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## Compound of Interest

Compound Name: Trioctylamine

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This technical guide provides an in-depth analysis of the physicochemical properties of **trioctylamine**, a tertiary amine of significant interest in various industrial and research applications. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its molecular weight and density, alongside standardized experimental protocols for their determination.

## Physicochemical Properties of Trioctylamine

**Trioctylamine**, a clear, colorless to pale yellow liquid, is a versatile organic compound with the chemical formula  $C_{24}H_{51}N$ .<sup>[1]</sup> It is characterized by its insolubility in water and solubility in many organic solvents.<sup>[1][2]</sup>

## Quantitative Data Summary

The key physical and chemical properties of **trioctylamine** are summarized in the table below for quick reference.

Property	Value	Source(s)
Molecular Weight	353.67 g/mol	[3][4]
Density	0.81 g/cm <sup>3</sup> (at 20°C)	
CAS Number	1116-76-3	[1][3]
Molecular Formula	C <sub>24</sub> H <sub>51</sub> N	[1]
Melting Point	-34.6 °C	[1]
Boiling Point	365-367 °C (at 1 atm)	[1]
Solubility in Water	0.050 mg/L	[1]

## Experimental Protocols

This section outlines the detailed methodologies for the experimental determination of the molecular weight and density of liquid compounds such as **trioctylamine**.

### Determination of Molecular Weight (Dumas Method)

The Dumas method is a classical technique for determining the molecular weight of a volatile liquid.[5][6]

Principle: The method relies on the ideal gas law ( $PV = nRT$ ) to determine the number of moles of a vaporized liquid. By measuring the mass, volume, temperature, and pressure of the gas, the molecular weight can be calculated.[5]

Procedure:

- A clean, dry flask of known volume is weighed.
- A small amount of the volatile liquid (**trioctylamine**) is introduced into the flask.
- The flask is heated in a water bath to a temperature above the boiling point of the liquid, causing it to vaporize and drive out the air.

- Once all the liquid has vaporized, the flask is sealed and allowed to cool to room temperature. The vapor condenses back into a liquid.
- The outside of the flask is thoroughly dried, and the flask with the condensed liquid is weighed.
- The mass of the vapor is the difference between the final and initial weights of the flask.
- The volume of the flask is determined by filling it with water and weighing the water.
- The atmospheric pressure and the temperature of the water bath are recorded.
- The molecular weight is then calculated using the ideal gas law equation.

## Determination of Density (Pycnometer Method)

The density of a liquid can be accurately determined using a pycnometer, a glass flask with a precise volume.<sup>[7]</sup>

Principle: Density is defined as mass per unit volume. The pycnometer allows for the precise measurement of the mass of a known volume of liquid.

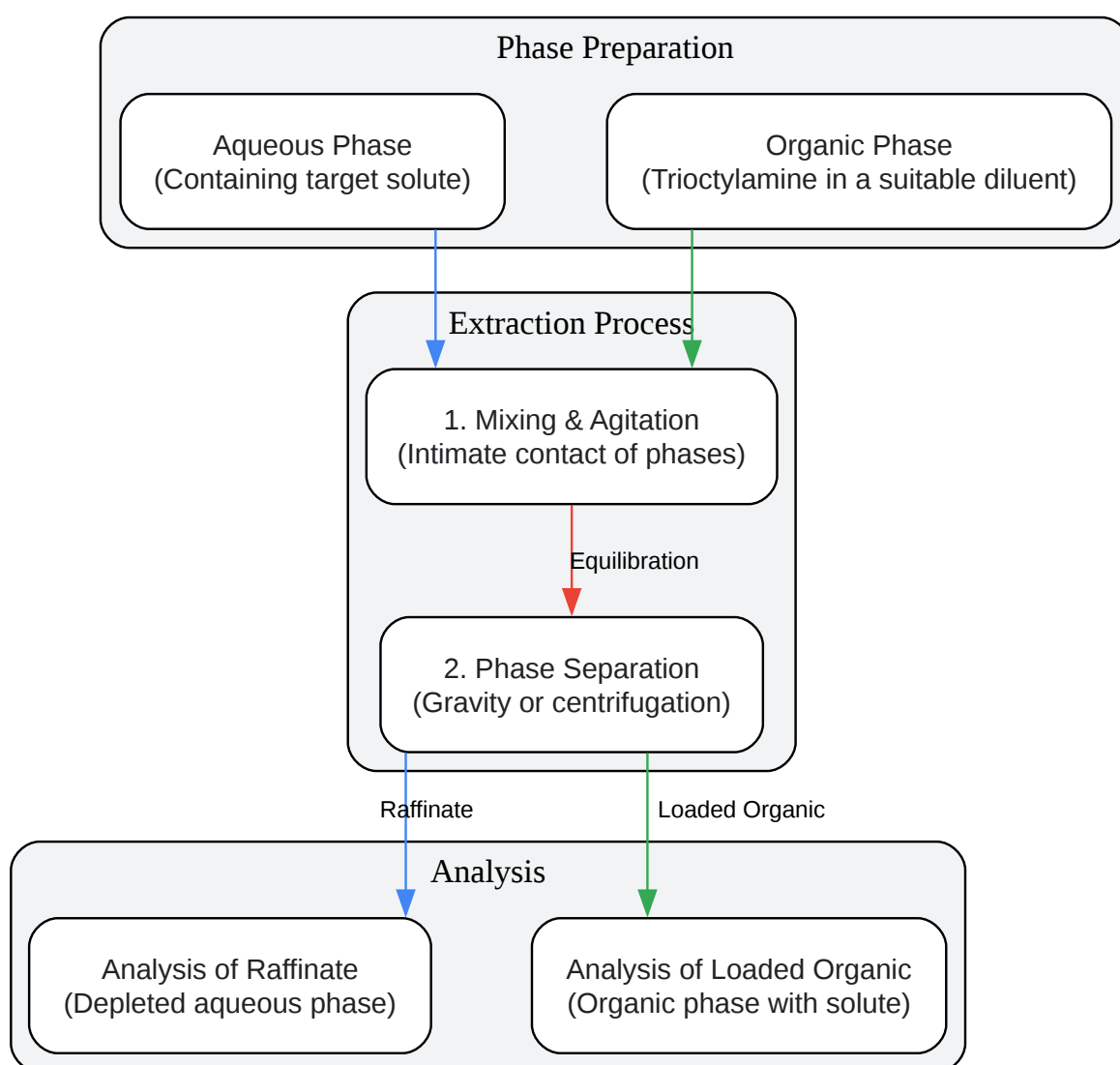
Procedure:

- A clean and dry pycnometer is weighed empty.
- The pycnometer is then filled with the liquid (**trioctylamine**), ensuring no air bubbles are present.
- The filled pycnometer is weighed.
- The mass of the liquid is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer.
- The volume of the pycnometer is a known, calibrated value.
- The density is calculated by dividing the mass of the liquid by the volume of the pycnometer.

## Applications and Experimental Workflows

**Trioctylamine** is extensively used as an extractant in solvent extraction processes, particularly for the separation of metals and organic acids.[8] Its role in pharmaceutical synthesis as an intermediate and in the formulation of drug delivery systems is also of growing interest.[9][10]

The following diagram illustrates a typical experimental workflow for a liquid-liquid extraction process utilizing **trioctylamine**.



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Caption: Liquid-Liquid Extraction Workflow using **Trioctylamine**.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to Trioctylamine: Molecular Weight, Density, and Experimental Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b072094#trioctylamine-molecular-weight-and-density]

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